

Application Notes and Protocols for Cell-Based Assays Using Docosatetraenoyl-CoA

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Compound of Interest

Compound Name: *all-cis-10,13,16,19-*
Docosatetraenoyl-CoA

Cat. No.: *B15549093*

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Introduction

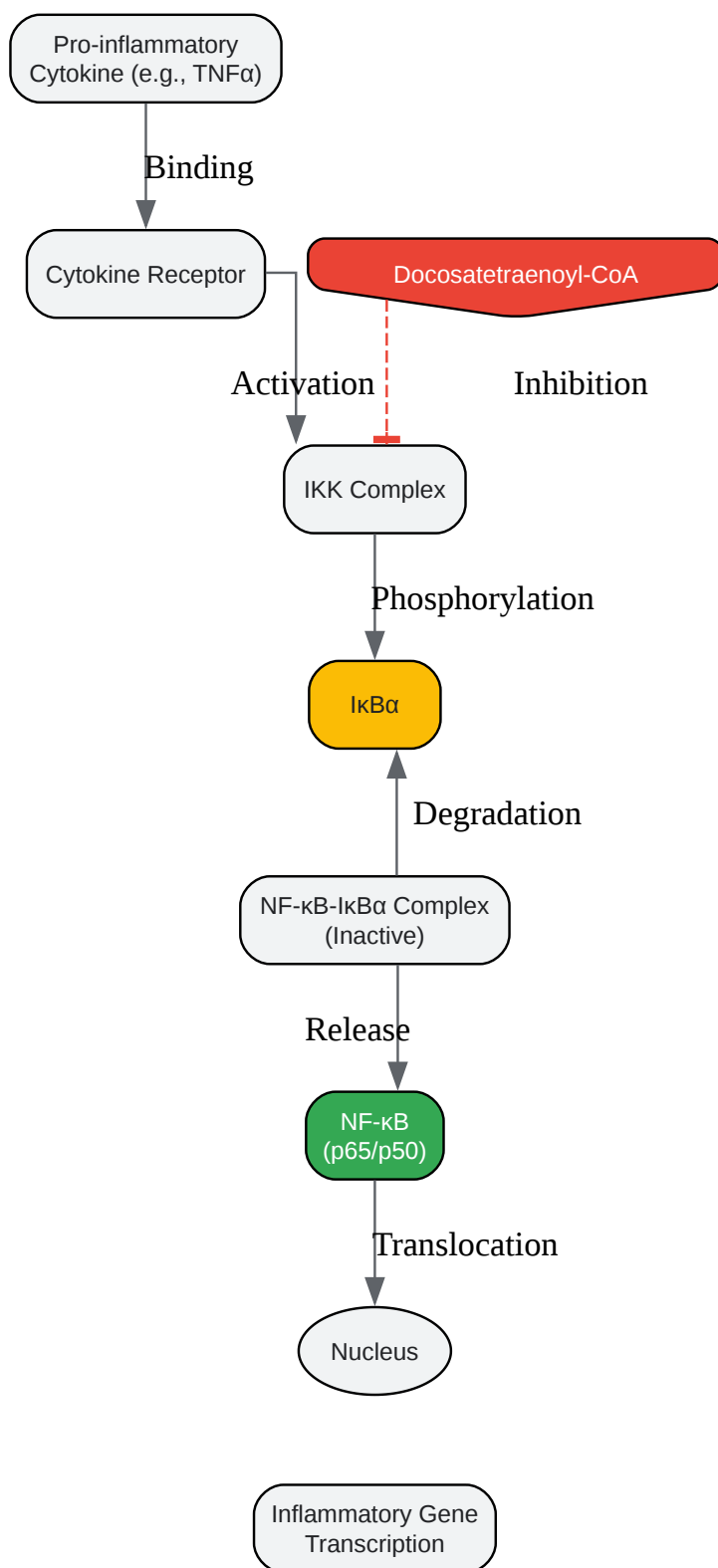
Docosatetraenoyl-CoA is an activated form of docosatetraenoic acid (DTA), a long-chain polyunsaturated fatty acid. As a fatty acyl-CoA, it is an important metabolic intermediate involved in various cellular processes, including lipid metabolism, membrane composition, and the synthesis of signaling molecules. While specific research on docosatetraenoyl-CoA is limited, its structural similarity to other well-studied polyunsaturated fatty acyl-CoAs, such as arachidonoyl-CoA and docosahexaenoyl-CoA (DHA-CoA), suggests its potential involvement in modulating key cellular signaling pathways, particularly those related to inflammation and immune responses.

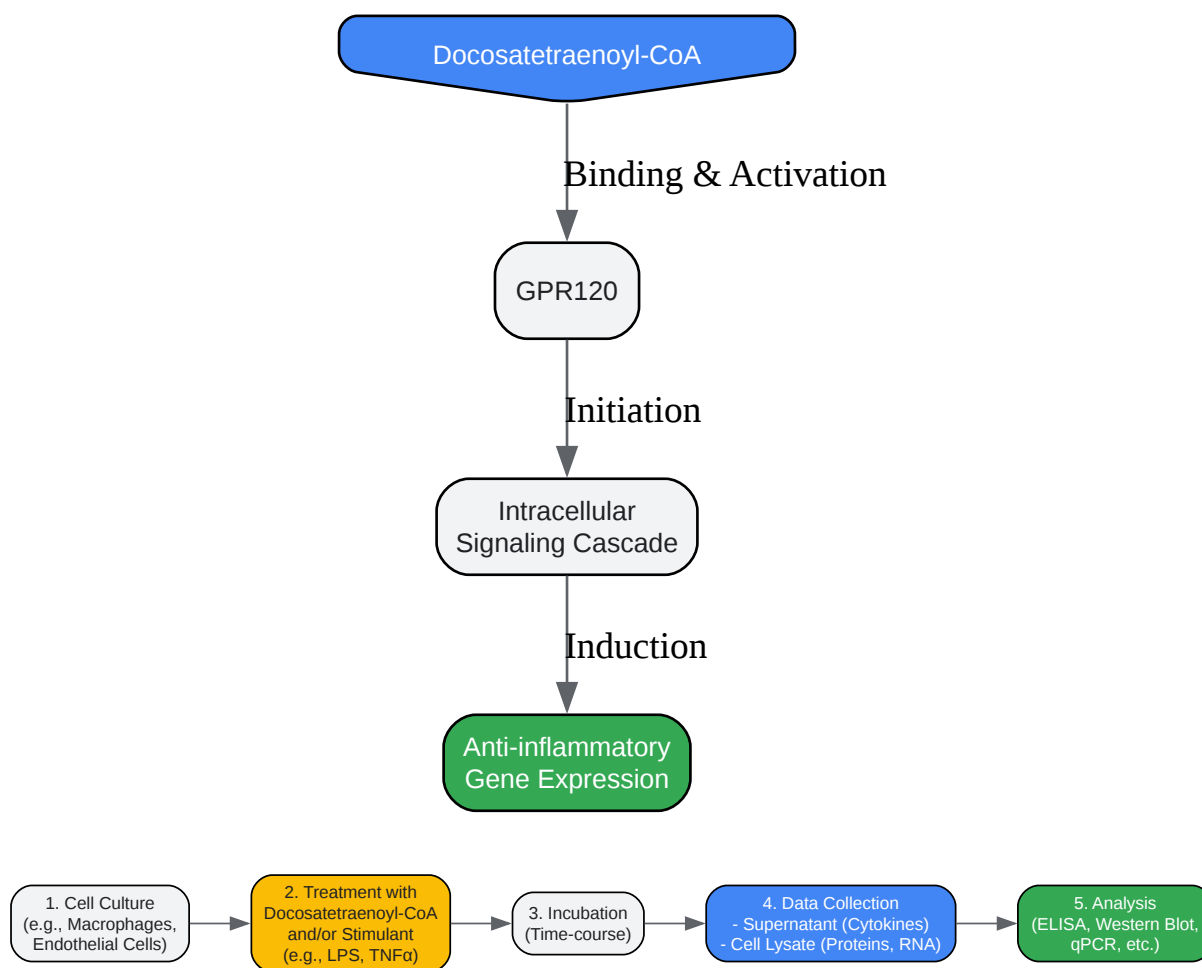
These application notes provide a framework for designing and conducting cell-based assays to investigate the biological functions of docosatetraenoyl-CoA. The protocols are based on established methodologies for similar lipid molecules and are intended to serve as a starting point for research in this area.

Hypothesized Signaling Pathways

Based on the known functions of related polyunsaturated fatty acids like docosahexaenoic acid (DHA), docosatetraenoyl-CoA may modulate inflammatory and metabolic signaling pathways.

One proposed mechanism is the modulation of the NF- κ B signaling pathway, a central regulator of inflammation.[1] Similar to DHA, docosatetraenoyl-CoA could potentially inhibit the activation of NF- κ B, leading to a downstream reduction in the expression of pro-inflammatory cytokines and adhesion molecules.





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References

- 1. Anti-inflammatory Effect of Docosahexaenoic Acid on Cytokine-Induced Adhesion Molecule Expression in Human Retinal Vascular Endothelial Cells - PMC [pmc.ncbi.nlm.nih.gov]
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